Mastering the Purification of 4-Bromo-2-methylbenzo[d]thiazole: An Application Guide

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Compound of Interest

Compound Name:	*4-Bromo-2-methylbenzo[d]thiazole*
CAS No.:	*112146-10-8*
Cat. No.:	*B569329*

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For researchers, medicinal chemists, and professionals in drug development, the purity of a synthetic intermediate is paramount to the success of subsequent reactions and the integrity of the final active pharmaceutical ingredient. **4-Bromo-2-methylbenzo[d]thiazole**, a key heterocyclic building block, is no exception. Its effective purification is a critical step that dictates the quality and reliability of downstream applications. This comprehensive guide provides detailed application notes and protocols for the purification of **4-Bromo-2-methylbenzo[d]thiazole**, drawing upon established principles and field-proven insights to ensure the highest degree of purity.

Understanding the Compound: Physicochemical Properties

Before delving into purification methodologies, a thorough understanding of the physicochemical properties of **4-Bromo-2-methylbenzo[d]thiazole** is essential. These properties govern its behavior in various purification techniques.

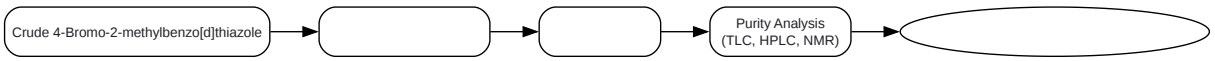
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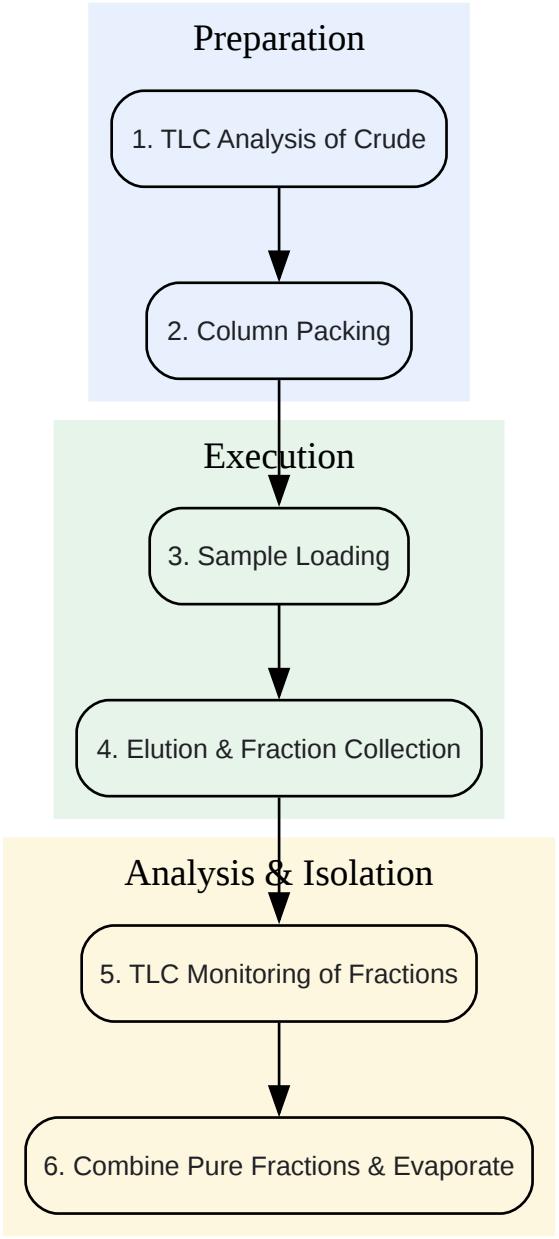
Property	Value	Source
Molecular Formula	C_8H_6BrNS	
Molecular Weight	228.11 g/mol	[1]
Melting Point	Not experimentally determined; predicted to be a solid at room temperature based on related compounds like 6-bromo-2-methyl-1,3-benzothiazole (mp 82-84 °C)	[2]
Boiling Point	Not experimentally determined; predicted for the related 4-bromo-2-methylthiazole is 199.2±13.0 °C	[3]
Appearance	Expected to be a pale yellow or beige solid, similar to other brominated benzothiazoles.	[2]
Solubility	Generally soluble in common organic solvents like dichloromethane (DCM), ethyl acetate (EtOAc), and tetrahydrofuran (THF). Sparingly soluble in non-polar solvents like hexane and poorly soluble in water.	General chemical principles

Strategic Purification: A Multi-faceted Approach

The purification strategy for **4-Bromo-2-methylbenzo[d]thiazole** typically involves a primary purification step to remove the bulk of impurities, followed by a final polishing step to achieve high purity. The choice of technique depends on the nature and quantity of the impurities present.

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Sources

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- 3. 4-BROMO-2-METHYLTHIAZOLE CAS#: 298694-30-1 [m.chemicalbook.com]
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